

A Historical Review of Morpholine's Discovery and Early Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Morpholine

Cat. No.: B1676753

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive historical review of the discovery and early applications of **morpholine**, a versatile heterocyclic compound. The document details the initial synthesis, key experimental protocols, and the foundational uses that established its importance in various industrial and scientific fields.

Discovery and First Synthesis

Morpholine, an organic chemical compound with the formula $O(CH_2CH_2)_2NH$, was first synthesized in the late 19th century by the accomplished German chemist Ludwig Knorr.^[1] Initially, Knorr incorrectly believed the compound was part of the structure of morphine, which led to its name.^{[2][3]} **Morpholine** is a heterocycle featuring both amine and ether functional groups, which impart its characteristic chemical properties.^{[2][3]} Because of the amine group, **morpholine** acts as a base.^{[2][3]}

The earliest widely used method for synthesizing **morpholine** was the dehydration of diethanolamine using a strong acid, such as sulfuric acid.^[4] This process involves heating diethanolamine with the acid, causing an intramolecular cyclization to form the **morpholine** ring.

Early Industrial and Scientific Applications

Following its discovery, **morpholine**'s unique properties led to its adoption in a variety of applications, primarily as a corrosion inhibitor, a solvent, an emulsifier, and an intermediate in chemical synthesis.

Corrosion Inhibition in Steam Systems

One of the most significant early applications of **morpholine** was as a corrosion inhibitor in steam boiler systems.[5][6][7] Its volatility is similar to that of water, allowing it to distribute evenly throughout both the water and steam phases of a boiler system.[2] In this vapor phase, it neutralizes acidic gases like carbon dioxide, thereby raising the pH of the condensate and protecting metal surfaces from corrosion.[5] Early studies demonstrated a significant reduction in the corrosion rate of carbon steel with the addition of **morpholine**. For instance, some studies have shown that **morpholine** can reduce the corrosion of steel by more than 85%.[8]

Application	Function	Typical Concentration (early use)	Reported Effectiveness (early studies)
Steam Boiler Systems	Corrosion Inhibitor	Parts per million (ppm) levels	Reduction in steel corrosion by over 85%
Metal Storage	Vapor Phase Corrosion Inhibitor	Not specified in early sources	Effective for protecting steel and other metals

Solvent in Organic Synthesis

The polarity and low cost of **morpholine** made it a useful solvent in a variety of early organic reactions.[2][3] Its basic nature also allowed it to act as a catalyst or acid scavenger in certain reactions. It is miscible with water and a wide range of organic solvents, including acetone, benzene, ether, and ethanol.[4][8]

Property	Value
Boiling Point	128.3 °C
Melting Point	-4.7 °C
Density (at 20°C)	1.007 g/cm ³
Solubility in Water	Miscible
pKb	5.6

Emulsifier for Waxes and Polishes

Morpholine's ability to react with fatty acids to form soaps made it an effective emulsifying agent. This property was utilized in the formulation of water-resistant waxes and polishes for various applications, including automotive finishes and floor treatments.^[5] The **morpholine**-based emulsion would break upon drying as the **morpholine** evaporated, leaving behind a durable, water-resistant wax film.

Intermediate in Chemical Synthesis

Morpholine served as a versatile building block in the synthesis of other organic compounds. A significant early use was in the production of rubber vulcanization accelerators.^{[9][10][11]} Derivatives of **morpholine** were found to improve the efficiency and safety of the rubber curing process.

Key Experimental Protocols

Synthesis of Morpholine from Diethanolamine (Based on early 20th-century methods)

This protocol is based on the acid-catalyzed dehydration of diethanolamine, a common early method for producing **morpholine**.

Materials:

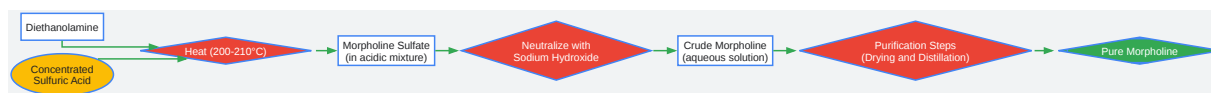
- Diethanolamine

- Concentrated Sulfuric Acid (or Concentrated Hydrochloric Acid)
- Sodium Hydroxide (for neutralization)
- Calcium Oxide (for basification and drying)
- Potassium Hydroxide (for drying)
- Sodium metal (for final drying)

Procedure:

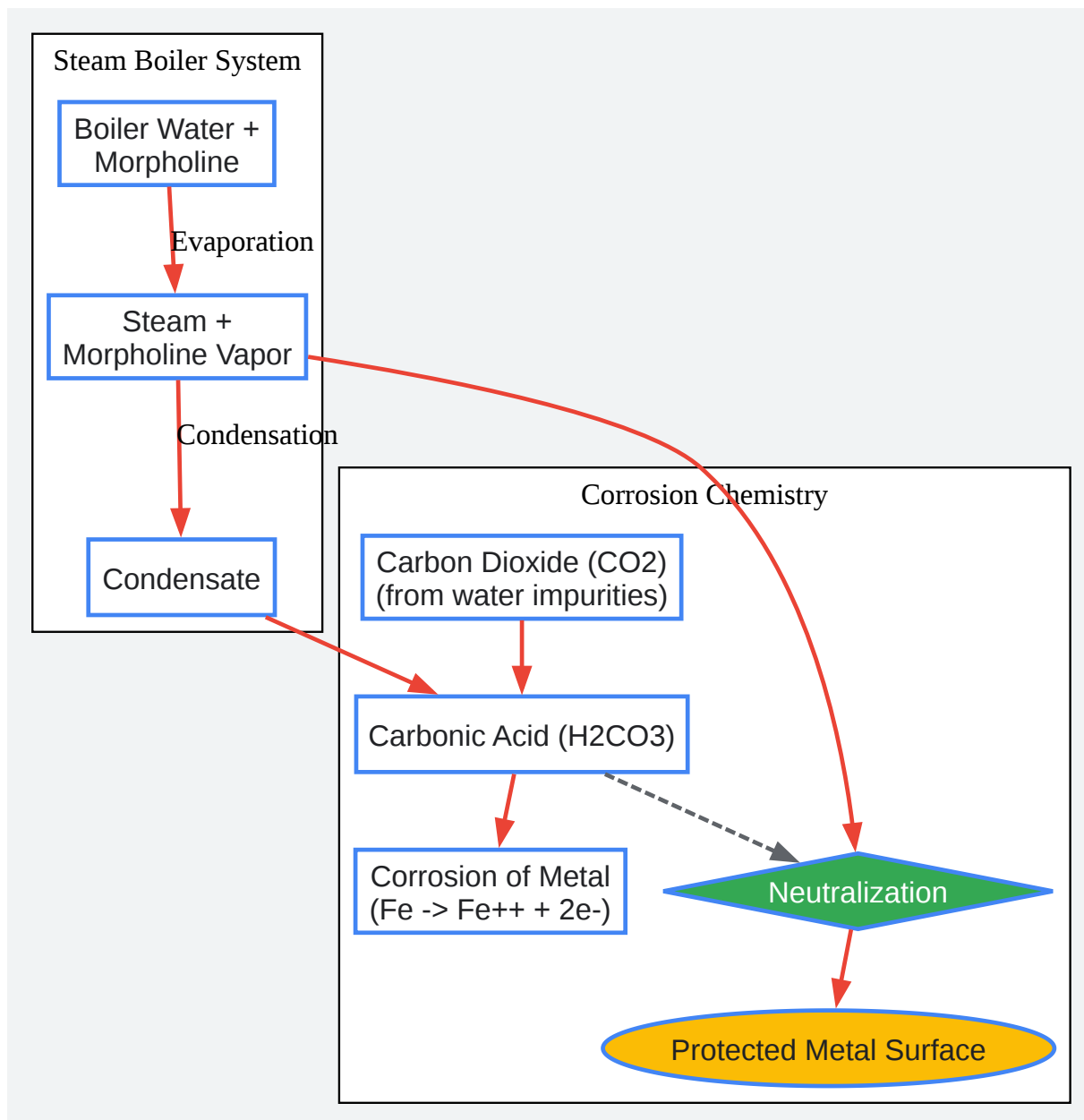
- In a round-bottom flask equipped with a reflux condenser, slowly add diethanolamine to concentrated sulfuric acid while cooling the flask in an ice bath. The ratio of acid to diethanolamine is crucial and was often in the range of 1.8 moles of acid per mole of diethanolamine.
- Heat the mixture to approximately 200-210°C for several hours (some early procedures suggest up to 15 hours).^[12] This step drives the dehydration and cyclization reaction.
- After cooling, the acidic reaction mixture is neutralized with a strong base, such as a 50% sodium hydroxide solution.^[13]
- The resulting crude **morpholine** is isolated. As **morpholine** is water-soluble, the solution can be saturated with solid sodium hydroxide to cause the **morpholine** to separate as a distinct layer.^[13]
- For further purification, the crude **morpholine** is mixed with calcium oxide to remove water and any remaining acidic impurities.^[12]
- The **morpholine** is then distilled from the solid mixture.
- The distilled **morpholine** can be further dried by stirring over potassium hydroxide, followed by refluxing over and distilling from sodium metal.^[12] The final product is collected at its boiling point of 128-129°C.

Visualizations



[Click to download full resolution via product page](#)

Caption: Synthesis of **Morpholine** from Diethanolamine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Morpholine - Wikipedia [en.wikipedia.org]
- 3. Morpholine: Application, synthesis and toxicity_Chemicalbook [chemicalbook.com]
- 4. Morpholine [drugfuture.com]
- 5. Morpholine - Some Organic Solvents, Resin Monomers and Related Compounds, Pigments and Occupational Exposures in Paint Manufacture and Painting - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. patents.justia.com [patents.justia.com]
- 8. Morpholine: Chemical Properties, Reactivity and Uses_Chemicalbook [chemicalbook.com]
- 9. polykem-intl.com [polykem-intl.com]
- 10. How to use morpholine rubber additives - Shenyang East Chemical Science-Tech Co., Ltd. (ES CHEM Co.,Ltd) [eschemy.com]
- 11. Application fields of morpholine - Shenyang East Chemical Science-Tech Co., Ltd. (ES CHEM Co.,Ltd) [eschemy.com]
- 12. youtube.com [youtube.com]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Historical Review of Morpholine's Discovery and Early Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676753#historical-review-of-morpholine-s-discovery-and-early-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com